

Derivatization of 2-Chloro-4-(dimethylamino)nicotinonitrile for biological screening

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-(dimethylamino)nicotinonitrile

Cat. No.: B186911

[Get Quote](#)

Anwendungshinweise und Protokolle: Derivatisierung von 2-Chlor-4-(dimethylamino)nicotinonitril für das biologische Screening

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Zusammenfassung

Diese Anwendungshinweise bieten einen detaillierten technischen Leitfaden für die chemische Derivatisierung von 2-Chlor-4-(dimethylamino)nicotinonitril, einem vielseitigen Baustein für die Wirkstoffforschung. Aufgrund seiner einzigartigen elektronischen und sterischen Eigenschaften ist dieses Molekül ein idealer Ausgangspunkt für die Synthese diverser Molekülbibliotheken. Das elektronenarme Pyridinsystem, aktiviert durch eine Nitrilgruppe und ein Stickstoffatom im Ring, macht die C2-Position hochanfällig für nukleophile aromatische Substitutionen (S_NAr) und metallkatalysierte Kreuzkupplungsreaktionen.[1][2] Diese Anleitung beschreibt bewährte Protokolle für S_NAr-, Suzuki-Miyaura- und Buchwald-Hartwig-Reaktionen und erläutert die wissenschaftlichen Grundlagen hinter den experimentellen Entscheidungen, um Forschern die Erstellung umfangreicher Substanzbibliotheken für das biologische Screening zu ermöglichen.

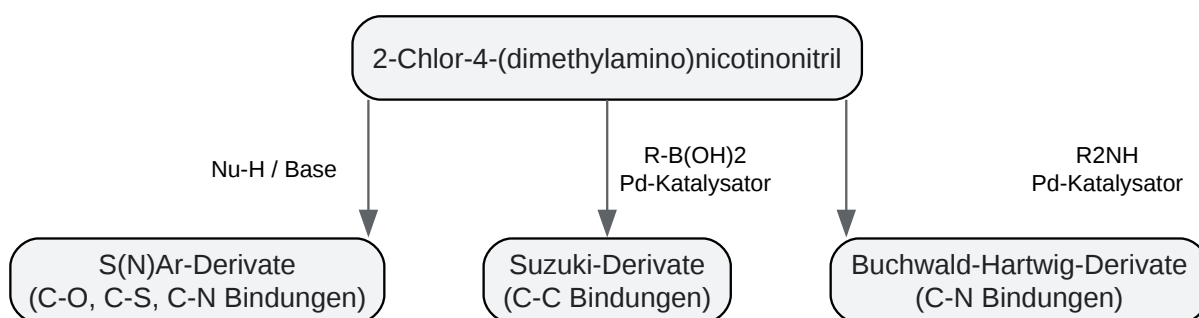
Einleitung: Das Potenzial des Nicotinonitril-Gerüsts

Das Pyridin-Grundgerüst ist ein sogenanntes "privilegiertes Gerüst" in der medizinischen Chemie und findet sich in zahlreichen von der FDA zugelassenen Medikamenten wieder. Nicotinonitril-Derivate im Speziellen haben ein breites Spektrum an biologischen Aktivitäten gezeigt, darunter antitumorale, antimikrobielle und entzündungshemmende Eigenschaften.

Die Ausgangsverbindung, 2-Chlor-4-(dimethylamino)nicotinonitril, bietet mehrere strategische Vorteile:

- **Reaktives Zentrum:** Das Chloratom an der C2-Position ist eine ausgezeichnete Abgangsgruppe, die durch die elektronenziehende Wirkung der benachbarten Nitrilgruppe und des Ringstickstoffs aktiviert wird.
- **Modulationspunkt:** Die Dimethylaminogruppe an der C4-Position dient als wichtiger elektronischer und sterischer Modulator, der die Löslichkeit und die pharmakokinetischen Eigenschaften beeinflussen kann.
- **Synthetische Zugänglichkeit:** Das Gerüst ist ein leicht verfügbarer Ausgangsstoff.

Dieser Leitfaden konzentriert sich auf drei robuste und vielseitige chemische Transformationen, um eine maximale chemische Vielfalt zu erreichen.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nukleophile aromatische Substitution – Wikipedia [de.wikipedia.org]
- 2. cup.uni-muenchen.de [cup.uni-muenchen.de]
- To cite this document: BenchChem. [Derivatization of 2-Chloro-4-(dimethylamino)nicotinonitrile for biological screening]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186911#derivatization-of-2-chloro-4-dimethylamino-nicotinonitrile-for-biological-screening]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com